

what is the precise chemical formula for zinc bicarbonate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Zinc BiCarbonate

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An In-depth Technical Guide to Zinc Bicarbonate

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **zinc bicarbonate**, a compound of interest in various chemical and biological applications. It details the compound's chemical identity, stability, synthesis, and key reactions, adhering to a high standard of scientific rigor.

Core Chemical Identity

Zinc bicarbonate, also known as zinc hydrogen carbonate, is an inorganic compound that is primarily encountered in aqueous solutions.^{[1][2][3]} Its precise chemical formula is:



This formula indicates that one zinc cation (Zn^{2+}) is associated with two bicarbonate anions (HCO_3^-).^[4] While the formula is well-defined, the compound itself is considered rare and is not typically isolated as a stable, solid material under standard laboratory conditions.^{[1][2]} Its instability is a key characteristic, often leading to its decomposition into more stable zinc compounds.^{[2][3]}

Physicochemical Properties and Data

Quantitative data for **zinc bicarbonate** is sparse due to its transient nature. The table below summarizes available data for the compound and its more stable relative, zinc carbonate.

Property	Zinc Bicarbonate ($\text{Zn}(\text{HCO}_3)_2$)	Zinc Carbonate (ZnCO_3)
IUPAC Name	zinc;hydrogen carbonate[5][6]	zinc carbonate[7]
CAS Number	5970-47-8[5][8]	3486-35-9[7]
Molecular Formula	$\text{C}_2\text{H}_2\text{O}_6\text{Zn}$ [5][6]	ZnCO_3 [7]
Molecular Weight	187.4 g/mol [5][9]	125.4 g/mol [7]
Appearance	White crystalline solid (when precipitated)[1]	White solid[7]
Solubility in Water	Reported as both soluble[5] and insoluble[1]. It exists primarily in aqueous media.[2][3]	0.91 mg/L[7]
Stability	Unstable; decomposes upon heating.[1][2]	Decomposes at 140 °C[7]

Aqueous Chemistry and Stability

Zinc bicarbonate's existence is predominantly in aqueous solutions, where it is part of a complex equilibrium.[2] The stability of zinc ions in a bicarbonate solution is influenced by pH and the presence of other ions.[2] In solution, zinc and bicarbonate ions can react to form insoluble zinc carbonate or basic zinc carbonates, especially with changes in temperature or pH.[2][10] Due to this thermodynamic instability, solid **zinc bicarbonate** is not commercially available and is typically prepared in situ for immediate use in research.[1][3] The presence of certain stabilizing anions can, however, allow for the creation of storage-stable aqueous solutions containing both zinc and bicarbonate ions.[10]

The diagram below illustrates the equilibrium dynamics of **zinc bicarbonate** in an aqueous environment.

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- To cite this document: BenchChem. [what is the precise chemical formula for zinc bicarbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148052#what-is-the-precise-chemical-formula-for-zinc-bicarbonate]

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